

Mass Spectrometry of 4-Chloro-3-nitrotoluene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3-nitrotoluene

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This technical guide provides a comprehensive overview of the mass spectrometry of **4-chloro-3-nitrotoluene**, a compound of interest in various chemical and pharmaceutical research areas. This document details its fragmentation patterns under electron ionization (EI), presents key mass spectral data, and outlines a typical experimental protocol for its analysis.

Introduction

4-Chloro-3-nitrotoluene (C₇H₆CINO₂) is an aromatic compound with a molecular weight of 171.58 g/mol .^[1] Mass spectrometry is a critical analytical technique for the identification and structural elucidation of this and related molecules. Understanding its behavior under mass spectrometric conditions is essential for researchers working with this compound. This guide focuses on the data obtained from electron ionization mass spectrometry (EI-MS), a common and powerful method for analyzing volatile and semi-volatile organic compounds.

Electron Ionization Mass Spectrum and Data

Under electron ionization, **4-chloro-3-nitrotoluene** undergoes characteristic fragmentation, yielding a series of ions that provide a unique fingerprint for its identification. The mass spectrum is characterized by a molecular ion peak and several key fragment ions resulting from the loss of functional groups and rearrangements.

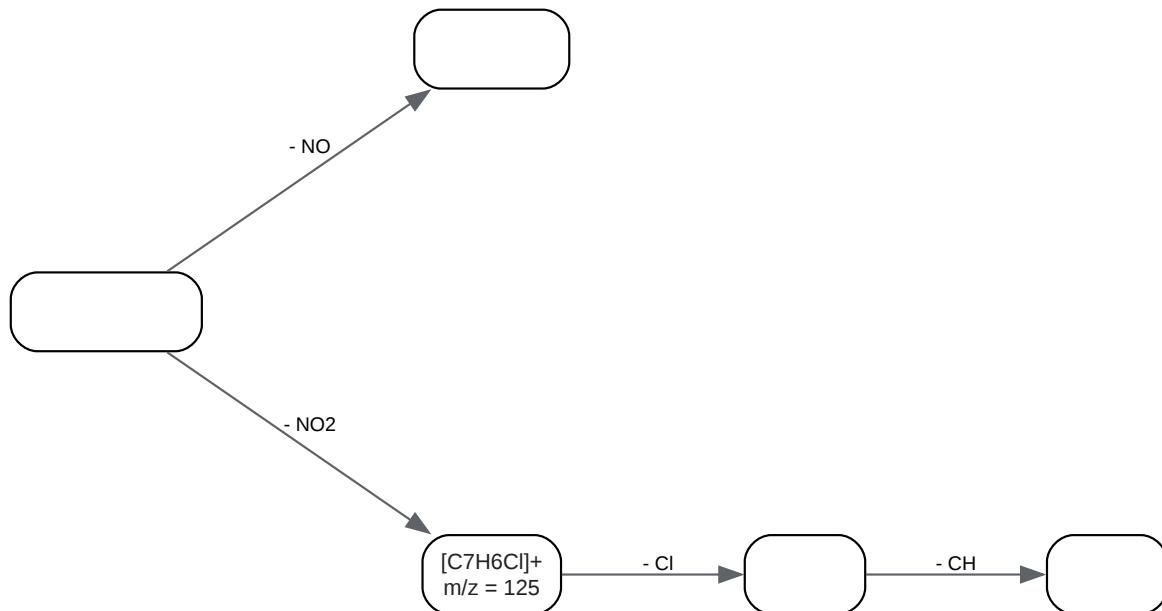
Quantitative Mass Spectral Data

The electron ionization mass spectrum of **4-chloro-3-nitrotoluene** exhibits several key peaks. The quantitative data, including the mass-to-charge ratio (m/z) and relative abundance of the most significant ions, are summarized in the table below. This data is compiled from the National Institute of Standards and Technology (NIST) mass spectrometry database.[\[2\]](#)

m/z	Relative Abundance (%)	Proposed Fragment Ion	Ion Structure
171	65	[M]+• (Molecular Ion)	[C7H6ClNO2]+•
141	10	[M - NO]+	[C7H6ClO]+
125	20	[M - NO2]+	[C7H6Cl]+
89	100	[M - NO2 - Cl]+	[C7H6]+
77	40	[C6H5]+	[C6H5]+
63	35	[C5H3]+	[C5H3]+
51	25	[C4H3]+	[C4H3]+

Fragmentation Pathway

The fragmentation of **4-chloro-3-nitrotoluene** upon electron ionization follows a logical pathway initiated by the removal of an electron to form the molecular ion. Subsequent fragmentation events lead to the formation of the observed daughter ions.

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